

Navigating the Safe Handling of 2-Hexyl-2-decenal: A Comprehensive Guide

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Compound of Interest

Compound Name: 2-Hexyl-2-decenal

Cat. No.: B12085729

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For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for **2-Hexyl-2-decenal**, a valuable compound in various research and development applications. Adherence to these protocols is critical for ensuring a safe laboratory environment and the integrity of your work.

Essential Safety and Personal Protective Equipment (PPE)

Hazard Identification and GHS Classification:

While a specific, comprehensive Safety Data Sheet (SDS) for **2-Hexyl-2-decenal** is not readily available in public domains, information from structurally similar aldehydes, such as trans-2-Hexenal and 2-Decenal, allows for an informed assessment of its potential hazards. Based on this data, **2-Hexyl-2-decenal** is anticipated to have the following GHS classifications:

- Skin Irritation: Causes skin irritation.[1]
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation.[1]
- Skin Sensitization: May cause an allergic skin reaction.[2][3][4]

Precautionary Statements:

The following precautionary statements, derived from related compounds, should be strictly followed:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3]
- P264: Wash skin thoroughly after handling.[2]
- P272: Contaminated work clothing should not be allowed out of the workplace.[3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[3]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]
- P333 + P313: If skin irritation or rash occurs: Get medical advice/attention.[4]
- P362 + P364: Take off contaminated clothing and wash it before reuse.[4]

Quantitative Data Summary

The following table summarizes key quantitative data for **2-Hexyl-2-decenal** and related compounds. Data for **2-Hexyl-2-decenal** is limited, and information from similar molecules is provided for context and precautionary guidance.

| Property | 2-Hexyl-2-decenal | trans-2-Decenal (for reference) | trans-2-Hexenal (for reference) |
|----------------------|---------------------|------------------------------------|------------------------------------|
| Molecular Weight | 238.41 g/mol [6][7] | 154.25 g/mol | 98.14 g/mol |
| Flash Point | Not available | 96 °C / 204.8 °F[1] | 35 °C / 95 °F[8] |
| Oral LD50 (rat) | Not determined | 5000 mg/kg[9] | Not available |
| Dermal LD50 (rabbit) | Not determined | 3400 mg/kg[9] | Not available |
| Water Solubility | Insoluble | Not available | Not available |

Experimental Protocols: Safe Handling and Disposal

Standard Operating Procedure for Handling **2-Hexyl-2-decenal**:

- Engineering Controls: All handling of **2-Hexyl-2-decenal** should be conducted in a well-ventilated laboratory, preferably within a certified chemical fume hood. Ensure that an eyewash station and safety shower are readily accessible.[8]
- Personal Protective Equipment (PPE):
 - Eye and Face Protection: Wear chemical safety goggles and a face shield.
 - Skin Protection: A lab coat or chemical-resistant apron is mandatory.
 - Hand Protection: Based on general guidance for aldehydes, nitrile or neoprene gloves are recommended for incidental contact. For prolonged contact, it is crucial to consult the glove manufacturer's specific chemical resistance data. Always inspect gloves for integrity before use.
- Handling:
 - Avoid direct contact with skin, eyes, and clothing.[8]
 - Do not inhale vapors or mists.
 - Use non-sparking tools and ground/bond all containers and receiving equipment to prevent static discharge, especially if the material is determined to be flammable.[8]
 - Keep away from heat, sparks, and open flames.[8]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[8]

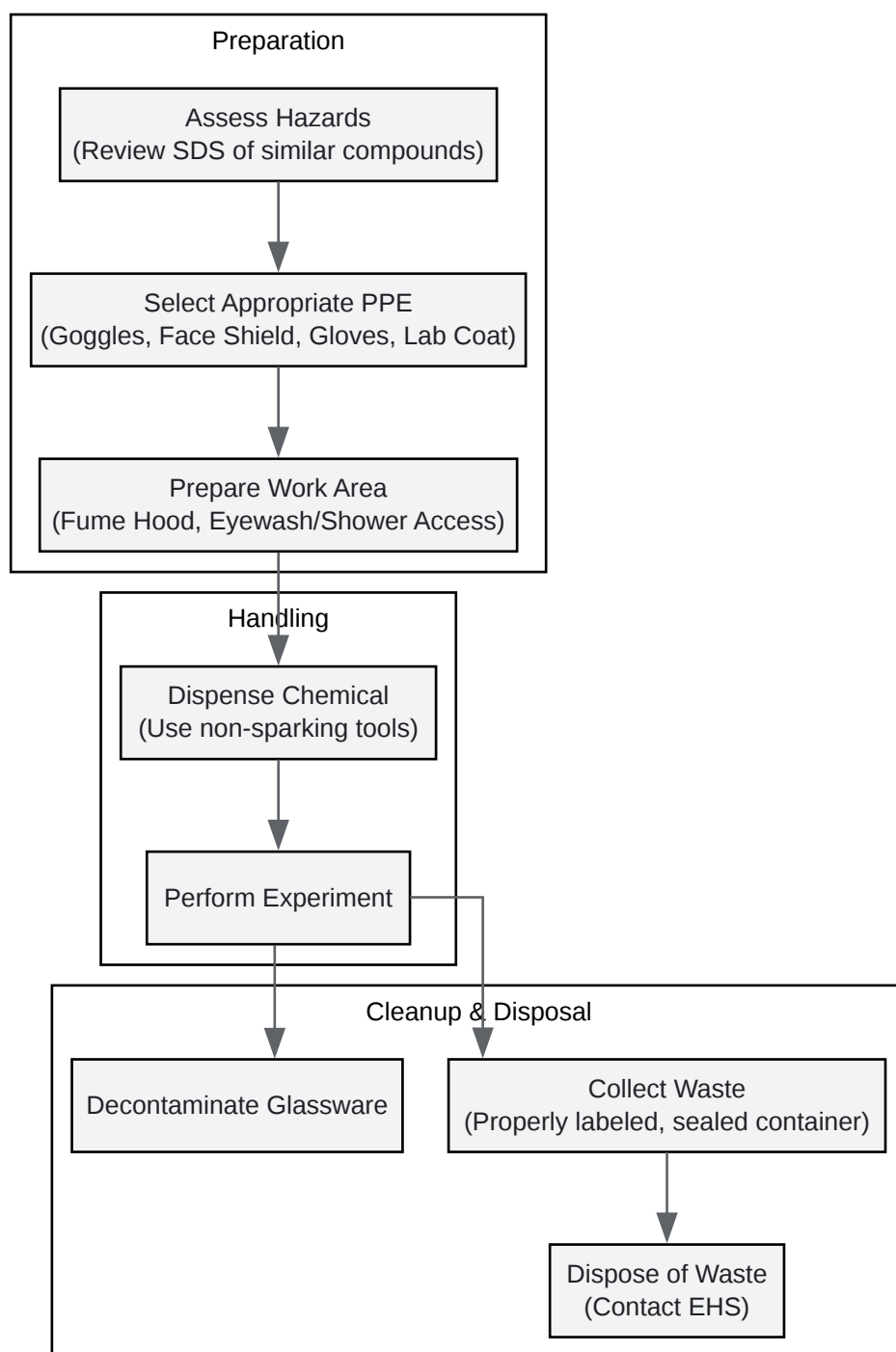
Disposal Plan:

Dispose of **2-Hexyl-2-decenal** and any contaminated materials in accordance with all applicable federal, state, and local regulations.

- Waste Characterization: Due to its chemical nature as an aldehyde, waste **2-Hexyl-2-decenal** should be considered hazardous.
- Containerization: Collect waste in a designated, properly labeled, and sealed container. The container must be compatible with the chemical.
- Disposal Method:
 - Do not dispose of down the drain or in the regular trash.
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company for proper disposal procedures.
 - For aldehydes, chemical treatment to deactivate the aldehyde group may be a possibility before disposal, but this should only be performed by trained personnel following established and approved protocols.

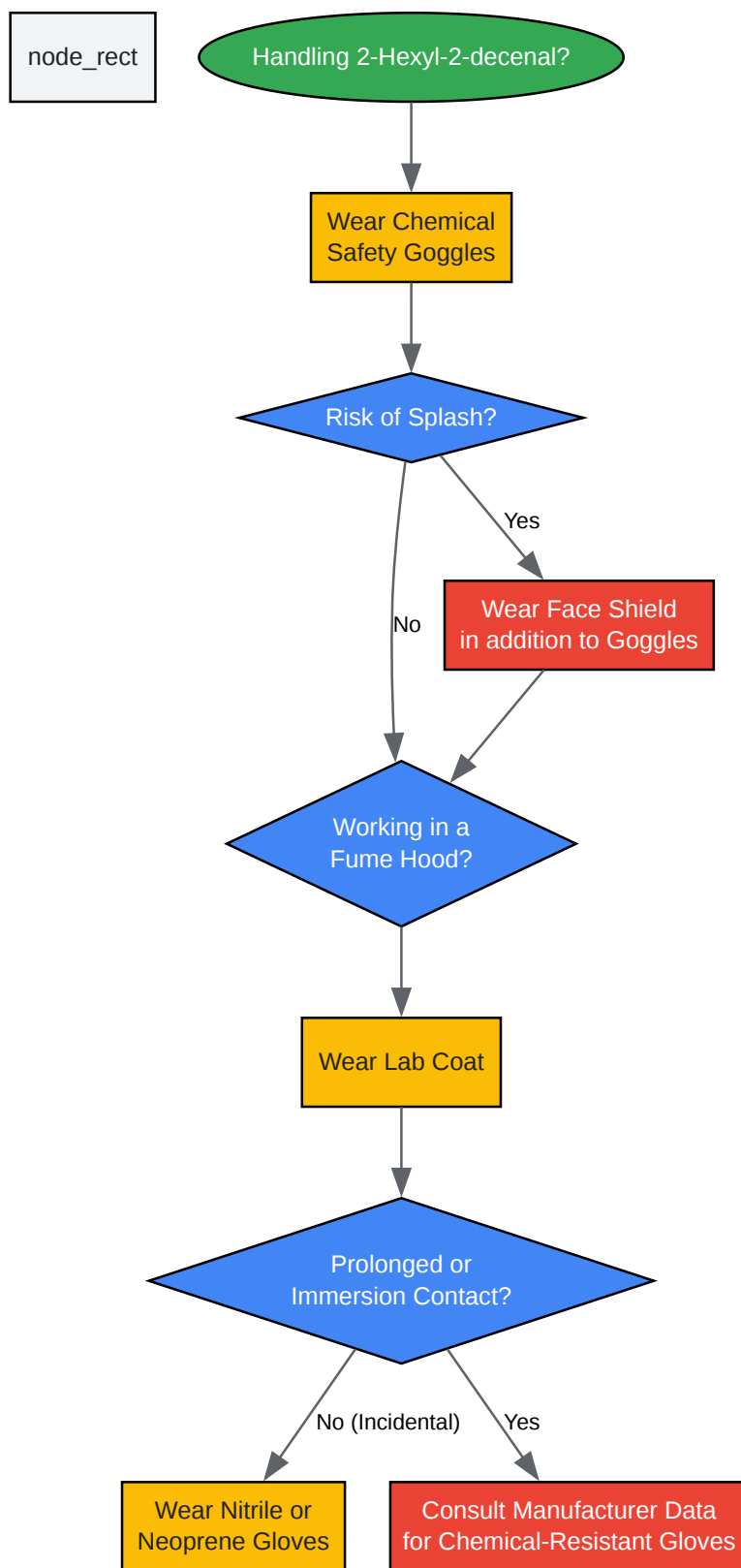
Visualizing Safe Handling Workflows

To further clarify the necessary procedures, the following diagrams illustrate the logical relationships and workflows for handling **2-Hexyl-2-decenal** safely.



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Caption: Workflow for the safe handling of **2-Hexyl-2-decenal**.



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Caption: Decision logic for selecting appropriate PPE.

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References

- 1. fishersci.com [fishersci.com]
- 2. royaldesign.cdn.storm.io [royaldesign.cdn.storm.io]
- 3. finefrag.com [finefrag.com]
- 4. perfumersupplyhouse.com [perfumersupplyhouse.com]
- 5. axxence.de [axxence.de]
- 6. 2-Hexyl-2-decenal natural (US), mixture of cis and trans, = 95 , stabilized 13893-39-5 [sigmaaldrich.com]
- 7. 2-Hexyl-2-decenal mixture of cis and trans, = 95 13893-39-5 [sigmaaldrich.com]
- 8. fishersci.com [fishersci.com]
- 9. (E)-2-decenal, 3913-81-3 [thegoodscentscompany.com]
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